

(4-Bromophenyl)(2,2-diethoxyethyl)sulfane

molecular weight and formula

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Compound of Interest

Compound Name: (4-Bromophenyl)(2,2-diethoxyethyl)sulfane

Cat. No.: B1339859

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Technical Guide: (4-Bromophenyl)(2,2-diethoxyethyl)sulfane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical properties of **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane**. Due to the limited availability of published research on this specific compound, this document focuses on its fundamental molecular characteristics. Information regarding detailed experimental protocols, biological activities, or associated signaling pathways is not available in the current scientific literature.

Chemical Identity and Properties

(4-Bromophenyl)(2,2-diethoxyethyl)sulfane is an organic compound containing a bromophenyl group, a sulfur atom (thioether), and a diethoxyethyl group. Its chemical structure suggests it may serve as a building block in organic synthesis, potentially for the introduction of the 4-bromophenylthio moiety or as a precursor for compounds with masked aldehyde functionalities.

Quantitative Data Summary

The key quantitative data for **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	$C_{12}H_{17}BrO_2S$	[1] [2] [3] [4] [5]
Molecular Weight	305.23 g/mol	[1] [3] [4] [5]
Boiling Point	344.87°C at 760 mmHg	[2]
Form	Liquid	[2]
Purity	Typically $\geq 95.0\%$	[1]
CAS Number	96804-05-6	[1] [2] [3]

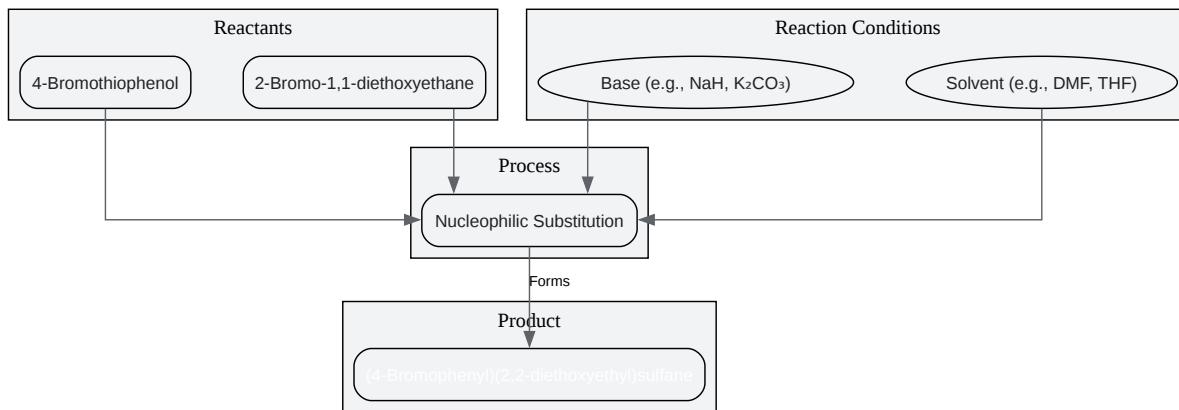
Experimental Information

A thorough review of scientific databases and literature did not yield specific, peer-reviewed experimental protocols for the synthesis or application of **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane**. The compound is commercially available from several suppliers for research purposes.[\[1\]](#)[\[6\]](#)

Proposed Synthesis Workflow

Based on general principles of organic chemistry, a plausible synthetic route to **(4-Bromophenyl)(2,2-diethoxyethyl)sulfane** could involve the nucleophilic substitution reaction between 4-bromothiophenol and 2-bromo-1,1-diethoxyethane. This reaction would likely be carried out in the presence of a base to deprotonate the thiophenol, thus activating it as a nucleophile.

The logical workflow for this proposed synthesis is depicted in the following diagram:

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